

Proper Disposal Procedures for Bis(2-formylphenyl) Ether

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Compound of Interest

Compound Name: *Bis(2-formylphenyl) Ether*

Cat. No.: *B1268485*

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This document provides essential safety and logistical information for the proper disposal of **Bis(2-formylphenyl) Ether** (CAS No. 49590-51-4). The following procedures are based on the known chemical properties of aromatic aldehydes and ethers, and general best practices for laboratory chemical waste management. As a specific Safety Data Sheet (SDS) with comprehensive hazard data is not readily available, a conservative approach to handling and disposal is mandated.

Immediate Safety and Hazard Summary

Bis(2-formylphenyl) Ether is a solid, aromatic diether and dialdehyde. While specific toxicity data is limited, chemicals in these classes can be irritants to the skin, eyes, and respiratory tract. A significant hazard associated with ethers is the potential for the formation of explosive peroxides upon prolonged storage, especially after the container has been opened and exposed to air. Therefore, all handling and disposal operations must be conducted with appropriate personal protective equipment (PPE) in a well-ventilated area.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **Bis(2-formylphenyl) Ether** relevant to its safe handling and disposal.

Property	Value	Citation
CAS Number	49590-51-4	
Molecular Formula	C ₁₄ H ₁₀ O ₃	
Appearance	White to light yellow powder or crystal	
Melting Point	77.0 - 80.0 °C	
Boiling Point	182 °C @ 1.5 mmHg	
GHS Classification	Not classified as a hazardous substance or mixture (based on a similar isomer, Bis(4-formylphenyl) Ether)	

Note: The GHS classification is for a similar isomer and should be treated with caution. Assume the compound is hazardous in the absence of specific data.

Disposal Protocol

The primary disposal method for **Bis(2-formylphenyl) Ether** is through a licensed hazardous waste disposal company. Under no circumstances should this chemical be disposed of down the drain or in regular solid waste.

Experimental Methodology for Waste Collection and Disposal

This protocol details the steps for the safe collection and preparation of **Bis(2-formylphenyl) Ether** for disposal by a certified waste management provider.

1. Personal Protective Equipment (PPE) and Engineering Controls:

- Engineering Controls: All handling of **Bis(2-formylphenyl) Ether**, including weighing and packaging for disposal, must be conducted in a certified chemical fume hood to prevent inhalation of any dust or vapors.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile gloves).

- Eye Protection: Use safety glasses with side shields or chemical splash goggles.
- Skin and Body Protection: A standard laboratory coat should be worn. For larger quantities, consider additional protective clothing.

2. Waste Segregation and Collection:

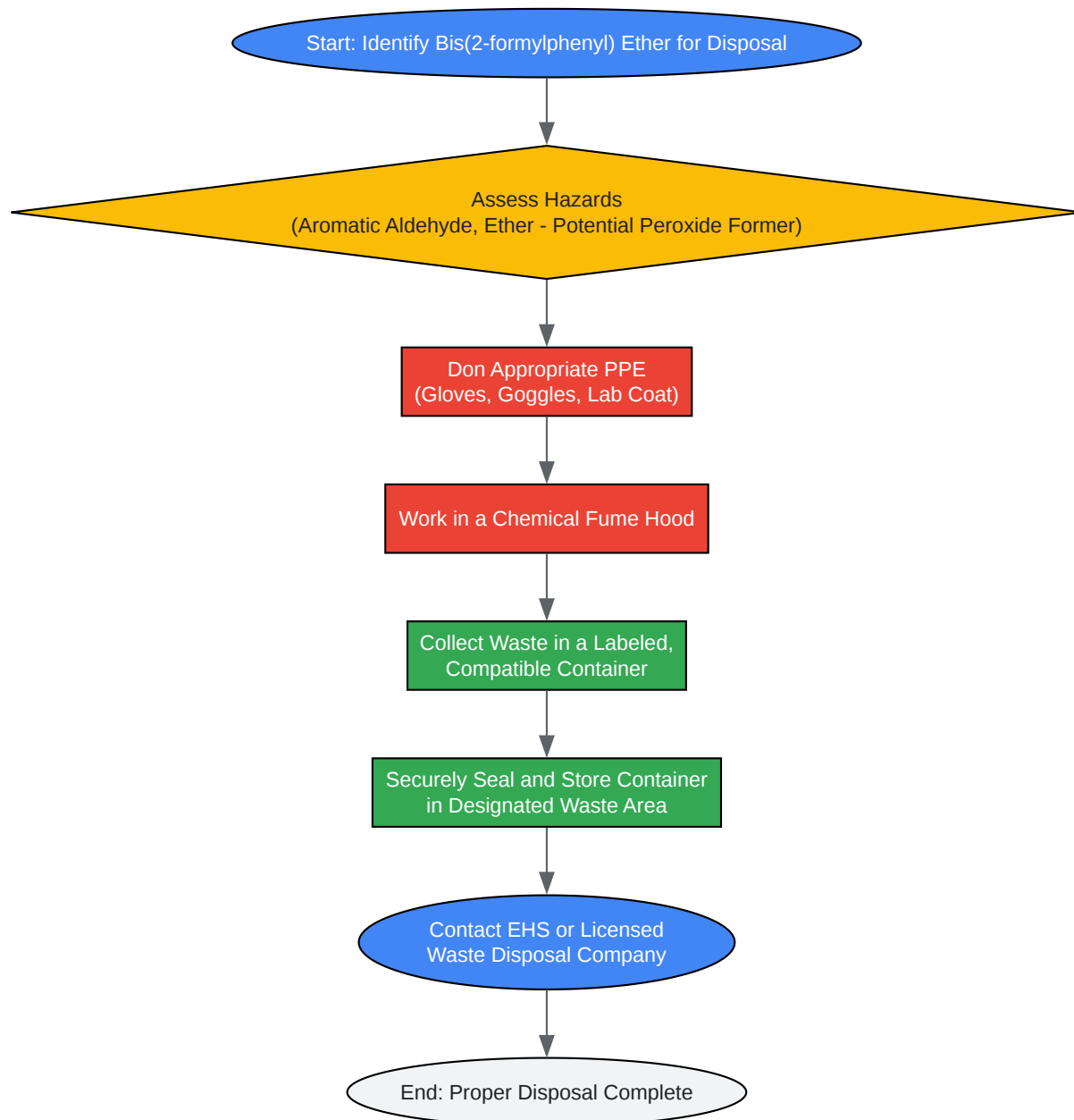
- Waste Container: Use a dedicated, properly labeled hazardous waste container for the collection of solid **Bis(2-formylphenyl) Ether** waste. The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure lid.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Bis(2-formylphenyl) Ether**," the CAS number "49590-51-4," and the approximate quantity.
- Contaminated Materials: Any materials contaminated with **Bis(2-formylphenyl) Ether**, such as weighing paper, gloves, or absorbent pads used for cleaning up minor spills, should also be placed in the designated hazardous waste container.

3. Procedure for Packaging for Disposal:

- Step 1: Preparation: Ensure all necessary PPE is donned and work is being performed in a chemical fume hood.
- Step 2: Transfer: Carefully transfer the waste **Bis(2-formylphenyl) Ether** and any contaminated materials into the designated hazardous waste container. Avoid creating dust during the transfer.
- Step 3: Sealing: Securely close the lid of the hazardous waste container.
- Step 4: Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials such as strong oxidizing agents. The storage area should be cool and shaded.
- Step 5: Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company to arrange for the pickup and proper disposal of the waste. Disposal must be in accordance with local and national regulations.

Logical Workflow for Disposal

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Bis(2-formylphenyl) Ether**.



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Caption: Disposal workflow for **Bis(2-formylphenyl) Ether**.

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